

Synthesis Pathway for 4-Chloro-2-methylthio-5-phenylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-methylthio-5-phenylpyrimidine

CAS No.: 61044-97-1

Cat. No.: B8478989

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Executive Summary

Target Molecule: **4-Chloro-2-methylthio-5-phenylpyrimidine** CAS Registry Number: (Analogous to 124700-70-5 for the 4-OH precursor) Molecular Formula: $C_{11}H_9ClN_2S$ Core Application: Key intermediate in the synthesis of tyrosine kinase inhibitors (e.g., substituted 5-phenylpyrimidines), agrochemicals, and adenosine receptor antagonists.

This technical guide details the robust, scalable synthesis of **4-Chloro-2-methylthio-5-phenylpyrimidine**. The pathway is designed for high regioselectivity and yield, utilizing a convergent heterocyclic synthesis strategy. The core workflow involves the Claisen condensation of phenylacetic acid derivatives, followed by cyclization with S-methylisothiurea and subsequent deformylative chlorination.

Key Advantages of this Route:

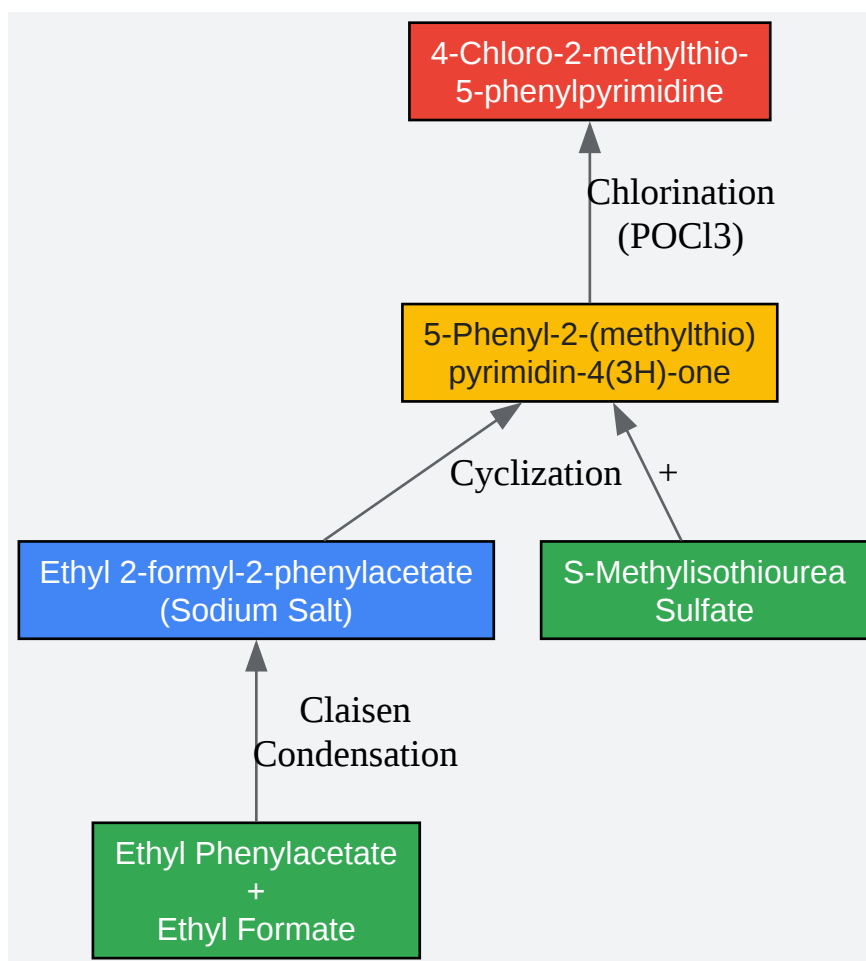
- **Regiocontrol:** The use of a formylated phenylacetate precursor guarantees the position of the phenyl group at C-5.

- Scalability: Avoids high-pressure hydrogenation or expensive palladium catalysts found in cross-coupling routes (e.g., Suzuki coupling at C-5).
- Intermediate Stability: The 4-pyrimidinone intermediate is a stable, crystalline solid, allowing for easy purification before the critical chlorination step.

Retrosynthetic Analysis

To ensure the integrity of the pyrimidine core and the correct placement of the 5-phenyl substituent, we disconnect the molecule at the C4-Cl bond and the N1-C6/N3-C2 bonds.

- Functional Group Interconversion (FGI): The C4-Chlorine is derived from a C4-Hydroxyl (tautomeric with C4-One) via nucleophilic aromatic substitution using a chlorinating agent ().
- Heterocyclic Disconnection: The pyrimidine ring is deconstructed into a three-carbon electrophile (C-C-C backbone containing the phenyl ring) and a two-nitrogen nucleophile (N-C-N fragment).
 - Fragment A (Electrophile): Ethyl 2-formyl-2-phenylacetate (or its sodium enolate).
 - Fragment B (Nucleophile): S-methylisothiurea.^{[1][2]}



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Figure 1: Retrosynthetic logic flow identifying the critical C-C bond formation and cyclization steps.

Detailed Synthesis Pathway[1][3][4][5][6][7]

Stage 1: Formation of Ethyl 2-formyl-2-phenylacetate (Sodium Salt)

The synthesis begins with the C-formylation of ethyl phenylacetate. This step creates the necessary 1,3-electrophilic center for the pyrimidine ring closure.

- Reaction Type: Crossed Claisen Condensation.
- Reagents: Ethyl Phenylacetate, Ethyl Formate, Sodium Ethoxide (NaOEt).

- Solvent: Toluene or anhydrous Ethanol.

Mechanism: The ethoxide base deprotonates the alpha-carbon of ethyl phenylacetate. The resulting enolate attacks the carbonyl carbon of ethyl formate. Elimination of ethoxide yields the formylated product, which exists stably as the sodium enolate salt.

Critical Control Point:

- Moisture Control: The reaction is strictly anhydrous. Water will hydrolyze the ethyl formate and quench the ethoxide, lowering yields.
- Temperature: Maintain temperature below 30°C during addition to prevent self-condensation of ethyl formate.

Stage 2: Cyclization to 5-Phenyl-2-(methylthio)pyrimidin-4(3H)-one

The sodium enolate from Stage 1 is condensed directly with S-methylisothiurea sulfate. This constructs the pyrimidine ring with the sulfur moiety already alkylated, avoiding the need for handling toxic methyl mercaptan or performing a separate methylation step on a thiouracil intermediate.

- Reagents: Sodium Enolate (from Stage 1), S-Methylisothiurea Sulfate, Sodium Acetate (buffer).
- Solvent: Water/Ethanol mixture.
- Conditions: Reflux (78-80°C) for 4–6 hours.

Protocol Insight: S-methylisothiurea sulfate is stable and odorless compared to free thiols. The base facilitates the nucleophilic attack of the isothiurea nitrogens on the ester and aldehyde carbons of the formyl-phenylacetate fragment.

Stage 3: Deformylative Chlorination (The "POCl₃" Step)

The final step converts the 4-pyrimidinone (lactam) to the 4-chloropyrimidine.

- Reagents: Phosphorus Oxychloride (

), Triethylamine (

) or

-Dimethylaniline.

- Solvent: Toluene (preferred for scale) or neat

.

- Conditions: 80–100°C for 2–4 hours.

Safety Note:

is highly corrosive and reacts violently with water. Quenching requires careful, slow addition of the reaction mixture to vigorously stirred ice water.

Experimental Protocols

Step 1 & 2: One-Pot Synthesis of 5-Phenyl-2-(methylthio)pyrimidin-4(3H)-one

Materials:

- Ethyl Phenylacetate: 16.4 g (100 mmol)
- Ethyl Formate: 11.1 g (150 mmol)
- Sodium Ethoxide: 6.8 g (100 mmol)
- S-Methylisothiurea Sulfate: 13.9 g (50 mmol) (Note: Sulfate is dimeric, so 0.5 eq provides 1 eq of isothiurea)
- Toluene (anhydrous): 100 mL
- Ethanol (absolute): 50 mL

Procedure:

- Formylation: In a dry 500 mL 3-neck flask equipped with a dropping funnel and thermometer, suspend Sodium Ethoxide in Toluene.
- Cool to 0–5°C. Add Ethyl Formate.
- Add Ethyl Phenylacetate dropwise over 30 minutes, maintaining temperature <10°C.
- Allow the mixture to warm to room temperature (RT) and stir for 4 hours. The sodium salt of the formyl ester will form a thick suspension or paste.
- Cyclization: Dissolve S-Methylisothiurea Sulfate in 50 mL of water and add it to the reaction mixture.
- Heat the biphasic mixture to reflux (approx. 85°C) for 6 hours.
- Work-up: Cool to RT. Separate the aqueous layer (which may contain the product salt). Acidify the aqueous phase with Acetic Acid to pH ~5.
- The product, 5-Phenyl-2-(methylthio)pyrimidin-4(3H)-one, will precipitate as a white/off-white solid.
- Filter, wash with cold water, and dry in a vacuum oven at 50°C.
 - Expected Yield: 65–75%
 - Melting Point: 220–225°C (dec).

Step 3: Synthesis of 4-Chloro-2-methylthio-5-phenylpyrimidine

Materials:

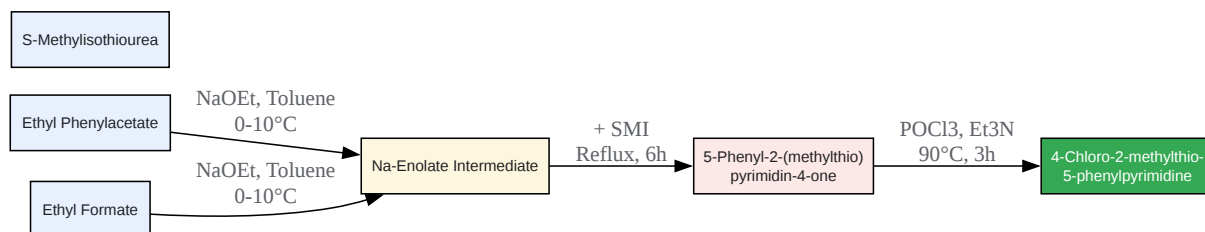
- 5-Phenyl-2-(methylthio)pyrimidin-4(3H)-one: 10.9 g (50 mmol)
- Phosphorus Oxychloride (
): 23 mL (250 mmol, 5 eq)

- Triethylamine: 7 mL (50 mmol) (Catalyst/Acid Scavenger)
- Toluene: 50 mL

Procedure:

- In a 250 mL round-bottom flask, suspend the pyrimidinone in Toluene.
- Add Triethylamine carefully.
- Add
slowly (exothermic reaction).
- Fit with a condenser and calcium chloride guard tube. Heat to 90–100°C for 3 hours. The solution should become clear as the starting material is consumed.
- Quenching (CRITICAL): Cool the reaction mixture to RT. Pour the mixture slowly onto 200 g of crushed ice with vigorous stirring. Maintain internal temperature <20°C.
- Extraction: Extract the aqueous mixture with Ethyl Acetate (3 x 50 mL).
- Wash combined organics with saturated
(carefully, gas evolution) and then brine.
- Dry over anhydrous
, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Hexane/Ethyl Acetate or purify via silica gel chromatography (Eluent: 5-10% EtOAc in Hexanes).
 - Expected Yield: 80–90%
 - Appearance: White to pale yellow solid.

Process Visualization



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Figure 2: Step-by-step reaction scheme from acyclic precursors to the chlorinated heterocycle.

Troubleshooting & Optimization (Expert Insights)

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Moisture in reagents; "O-alkylation" vs "C-alkylation".	Ensure NaOEt is freshly prepared or high quality. Use strictly anhydrous toluene.
Incomplete Chlorination	Old (hydrolyzed); Insufficient temperature.	Distill before use if dark. Ensure bath temp is >90°C. Add catalytic DMF if reaction is sluggish (Vilsmeier-like activation).
Product Hydrolysis	Quenching too hot or too acidic for too long.	Quench on ice. Neutralize with immediately after phase separation. Do not let the product sit in acidic aqueous solution.
S-Demethylation	Harsh acidic conditions during workup.	The S-methyl group is relatively stable, but avoid boiling in strong acid. The chlorination step is anhydrous and safe for S-Me.

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